

A Comprehensive Technical Guide to Fischer's Base: Properties and Identification

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Compound of Interest

Compound Name:	1,3,3-Trimethyl-2-methyleneindoline
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This technical guide provides an in-depth overview of Fischer's base (**1,3,3-trimethyl-2-methyleneindoline**), a significant intermediate in the synthesis of various dyes. The following sections detail its chemical identifiers and key physical constants, presented for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identification and Physical Properties

Fischer's base is chemically known as **1,3,3-trimethyl-2-methyleneindoline**. Its unique structure makes it a valuable precursor in the production of cationic dyes.[\[1\]](#)

Table 1: Chemical Identifiers for Fischer's Base

Identifier	Value
CAS Number	118-12-7 [1] [2]
Synonyms	2-Methylene-1,3,3-trimethylindoline, Fischer base, NSC 66176 [3]
Molecular Formula	C12H15N [1]
Molecular Weight	173.25 g/mol , 173.3 g/mol [2]
EC Number	204-235-1
Beilstein Number	131162

Table 2: Physical Constants of Fischer's Base

Physical Constant	Value
Appearance	Colorless to red liquid [1] [2]
Melting Point	-8 °C [1]
Boiling Point	106-110 °C [2] or 248 °C (lit.) [1]
Density / Specific Gravity	0.979 g/mL at 25 °C (lit.) [1] or 0.986 (20 °C) [2]
Refractive Index	n _{20/D} 1.577 (lit.) [1]
Flash Point	94 °C [2] or 215 °F [1]
Vapor Pressure	0.0249 mmHg at 25°C [1]
Water Solubility	Negligible [1]

Methodology for Determination of Physical Constants

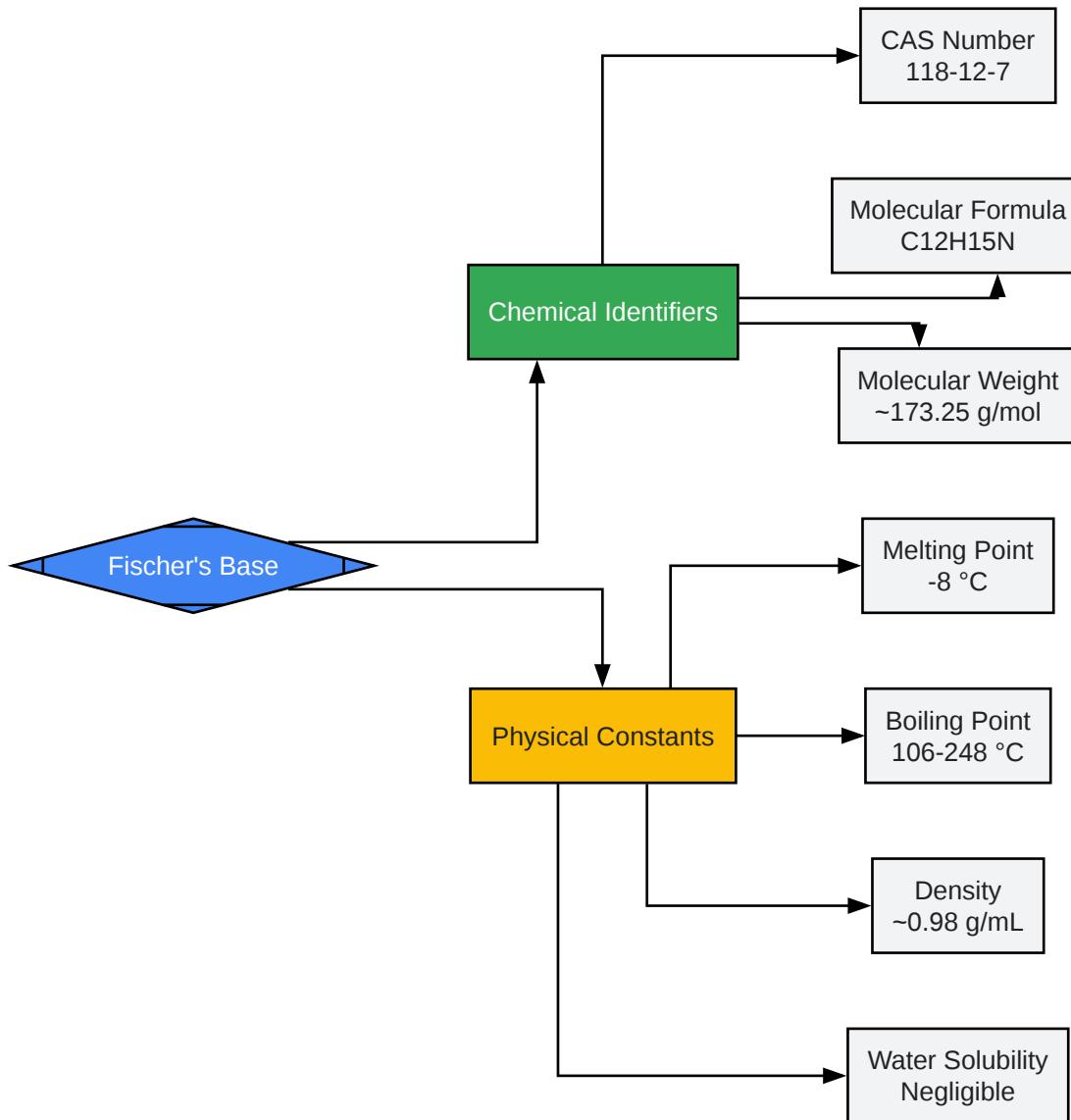
While the provided data does not detail the specific experimental protocols used to determine these physical constants, such properties are typically established using standardized methodologies. These methods are designed to ensure reproducibility and accuracy. For example:

- Melting and Boiling Points: Determined using capillary methods or distillation techniques under controlled pressure.
- Density and Specific Gravity: Measured with pycnometers or digital density meters at specified temperatures.
- Refractive Index: Assessed using a refractometer, typically at the sodium D-line (589 nm) and a controlled temperature.
- Flash Point: Established using either open-cup or closed-cup flash-point testers according to standard procedures.

For rigorous laboratory work, it is recommended to consult official pharmacopeias or standardized testing protocols such as those from ASTM International or the Organisation for Economic Co-operation and Development (OECD) for detailed experimental procedures.

Logical Relationship of Fischer's Base Information

The following diagram illustrates the hierarchical relationship between the core compound, its identifiers, and its measured physical properties.



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Caption: Hierarchical overview of Fischer's Base identifiers and physical data.

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